

# Proper Disposal Procedures for Flerobuterol Hydrochloride

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Compound of Interest		
Compound Name:	Flerobuterol hydrochloride	
Cat. No.:	B1672769	Get Quote

Note: Based on available Safety Data Sheets (SDS), "Flerobuterol hydrochloride" is likely a synonym or a closely related compound to Clenbuterol hydrochloride (CAS Number: 21898-19-1). The following disposal procedures are based on the hazardous properties of Clenbuterol hydrochloride and are intended to provide essential safety and logistical information for its handling and disposal in a laboratory setting.

**Flerobuterol hydrochloride** is classified as a toxic solid that is harmful if swallowed or inhaled and can cause damage to organs through prolonged or repeated exposure[1][2]. Due to its hazardous nature and potential environmental impact, it is imperative that this compound is not disposed of through standard waste streams like trash or sanitary sewers[1]. Adherence to proper disposal protocols is crucial for laboratory safety and environmental protection.

### Immediate Safety and Handling for Disposal

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles with side shields, and chemical-resistant gloves. All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols[3][4].

# Step-by-Step Disposal Protocol for Flerobuterol Hydrochloride







This protocol outlines the standard procedure for the collection and disposal of **Flerobuterol hydrochloride** waste in a research environment.

- · Waste Identification and Segregation:
  - Identify all waste streams containing Flerobuterol hydrochloride, including pure unused product, contaminated labware (e.g., pipette tips, vials, gloves), and solutions.
  - Segregate Flerobuterol hydrochloride waste from other chemical waste streams to avoid incompatible mixtures. Specifically, keep it separate from strong oxidizing agents[5]
     [6].
- Waste Collection and Containment:
  - Solid Waste: Collect pure Flerobuterol hydrochloride and contaminated solids (e.g., weighing paper, contaminated gloves) in a dedicated, robust, and sealable hazardous waste container. The container must be chemically compatible with the compound[6].
  - Liquid Waste: Collect aqueous solutions containing Flerobuterol hydrochloride in a separate, clearly labeled, and leak-proof hazardous waste container. Do not mix with organic solvent waste unless specifically permitted by your institution's EHS guidelines[5].
  - Sharps Waste: Any chemically contaminated sharps, such as needles or broken glass, must be placed in a designated, puncture-resistant sharps container labeled for chemically contaminated sharps[5].
  - All waste containers must be kept securely closed except when adding waste[6][7]. Do not
    overfill containers; leave at least one inch of headspace to allow for expansion[6].
- Labeling Hazardous Waste:
  - As soon as waste is first added to the container, label it with a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) department[7][8].
  - The label must include the following information[8]:
    - The words "Hazardous Waste".



- The full chemical name: "Flerobuterol hydrochloride" or "Clenbuterol hydrochloride".
   For mixtures, list all components and their approximate percentages.
- The specific hazard pictograms (e.g., skull and crossbones for acute toxicity, health hazard)[1][2].
- The date of waste generation (accumulation start date).
- The location of origin (building, room number).
- The name and contact information of the Principal Investigator.
- Storage of Waste:
  - Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory[6].
  - The SAA must be at or near the point of generation and under the control of the laboratory personnel.
  - Ensure secondary containment (e.g., a larger, chemically resistant bin) is used to capture any potential leaks[7].
- Disposal of Empty Containers:
  - A container that has held Flerobuterol hydrochloride is considered hazardous waste.
  - To decontaminate an empty container, it must be triple-rinsed with a suitable solvent (e.g., water or another solvent capable of removing the residue)[5][7].
  - The rinsate from all three rinses must be collected and disposed of as liquid hazardous waste[5][7].
  - After triple-rinsing, the original manufacturer's label on the container should be defaced or removed, and the container can then be disposed of as non-hazardous solid waste (e.g., regular trash or glass recycling, depending on institutional policy)[7].
- Arranging for Final Disposal:



- Once the waste container is full or you are ready to have it removed, complete a
  hazardous waste pickup request form as required by your institution's EHS department[8].
- Do not transport hazardous waste outside of your laboratory. Trained EHS personnel will collect the waste from your designated SAA[7].

### **Hazard and Disposal Data Summary**

The following table summarizes key data for Flerobuterol (Clenbuterol) hydrochloride relevant to its safe disposal.



Property	Value	Source
Chemical Formula	C12H18Cl2N2O • HCl	[1][2]
Molecular Weight	313.7 g/mol	[1][2]
Physical State	Solid	[1]
GHS Hazard Class	Acute Toxicity, Oral (Category 3) Acute Toxicity, Inhalation (Category 3) Specific Target Organ Toxicity, Repeated Exposure (Category 1) Reproductive Toxicity (Category 2)	[1][2][9]
Hazard Statements	H301: Toxic if swallowed H331: Toxic if inhaled H372: Causes damage to organs through prolonged or repeated exposure H361: Suspected of damaging fertility or the unborn child	[1][2][3]
Signal Word	Danger	[1][2]
Oral LD50 (Rat)	159 mg/kg	[1][2][3]
Environmental Hazard	Water hazard class 2 (hazardous for water). Do not allow to reach ground water, water course, or sewage system.	[1]
UN Number	UN2811	[9]
Proper Shipping Name	Toxic solid, organic, n.o.s. (Clenbuterol hydrochloride)	[9]
Disposal Recommendation	Must not be disposed of with household garbage. Disposal	[1]



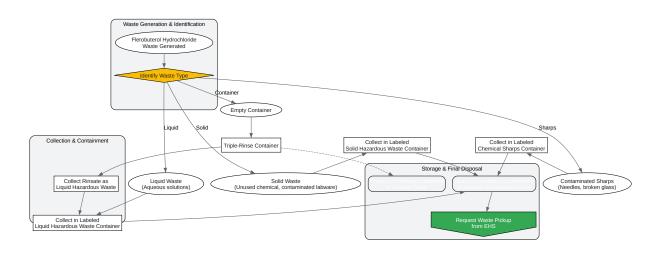


must be made according to official regulations.

## **Experimental Workflow and Disposal Logic**

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Flerobuterol hydrochloride** waste in a laboratory setting.





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Caption: Workflow for the safe disposal of Flerobuterol hydrochloride.



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#### References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. sds.edgm.eu [sds.edgm.eu]
- 4. dept.harpercollege.edu [dept.harpercollege.edu]
- 5. Hazardous Waste Disposal Guide: Research Safety Northwestern University [researchsafety.northwestern.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. vumc.org [vumc.org]
- 8. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 9. pharmacopoeia.com [pharmacopoeia.com]
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